

Part 1: Strategic Overview & Economic Analysis

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Compound of Interest

Compound Name: 3-Nitrophthalic-D3 acid

Cat. No.: B12394149

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Deuterated 3-nitrophthalic acid (3-Nitrophthalic acid-d3) is a high-value stable isotope primarily utilized as an internal standard (IS) in the quantitative analysis of nitro-polycyclic aromatic hydrocarbons (nitro-PAHs) and phthalate metabolites via LC-MS/MS. Its value lies in its ability to correct for matrix effects and ionization suppression during the trace analysis of biological and environmental samples.

Price Analysis: The "Per Gram" Fallacy

While non-deuterated 3-nitrophthalic acid is an industrial commodity (~

0.05/g in bulk), the deuterated isotopologue is a specialized research chemical sold almost exclusively in milligram quantities.

Estimated Market Pricing (2025/2026):

- Catalog Price: ~\$250 – \$450 per 10 mg.
- Extrapolated Price Per Gram: \$25,000 – \$45,000/g.
- Custom Synthesis: Bulk orders (>1 g) typically require a custom synthesis contract, potentially lowering the unit cost to ~\$5,000 – \$8,000/g depending on the current market price of the precursor, Phthalic Anhydride-d4.

Cost Drivers

The exorbitant price differential is driven by three technical factors:

- **Precursor Cost:** The synthesis begins with Phthalic Anhydride-d4 or Phthalic Acid-d4, which itself retails for approximately 200 per gram.
- **Isomeric Yield Loss:** Nitration of phthalic acid yields a mixture of 3-nitro and 4-nitro isomers. The 4-nitro isomer is often the major product (or formed in nearly equal amounts), necessitating a difficult separation that discards ~50-60% of the expensive deuterated material.
- **Purification Labor:** Achieving >98% isomeric purity requires fractional crystallization or preparative HPLC, labor-intensive processes that drive up the final cost.

Part 2: Synthesis & Manufacturing Workflow

The synthesis of 3-Nitrophthalic acid-d3 follows a classic electrophilic aromatic substitution pathway, modified for isotopic conservation.

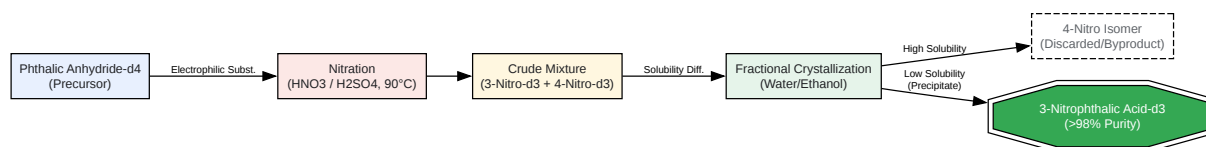
Reaction Mechanism

The nitration of Phthalic Anhydride-d4 involves the generation of a nitronium ion () from fuming nitric acid in sulfuric acid. The deuterium atoms on the aromatic ring remain intact, but the directing effects of the anhydride/acid groups lead to a mixture of products.

Key Reaction Parameters:

- **Reagents:** Phthalic Anhydride-d4 (CAS: 87976-26-9 for acid form), Fuming , Conc.
- **Temperature:** Controlled at 80–100°C.
- **Isomer Ratio:** Typically 1:1 to 2:3 (3-nitro : 4-nitro).

Synthesis Pathway Diagram



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Figure 1: Synthetic pathway for 3-Nitrophthalic Acid-d3, highlighting the critical isomer separation step that impacts cost.[1]

Part 3: Analytical Application (LC-MS/MS)

In drug metabolism and pharmacokinetics (DMPK) or environmental toxicology, 3-Nitrophthalic acid-d3 serves as the "gold standard" internal standard.

Experimental Protocol: Metabolite Quantification

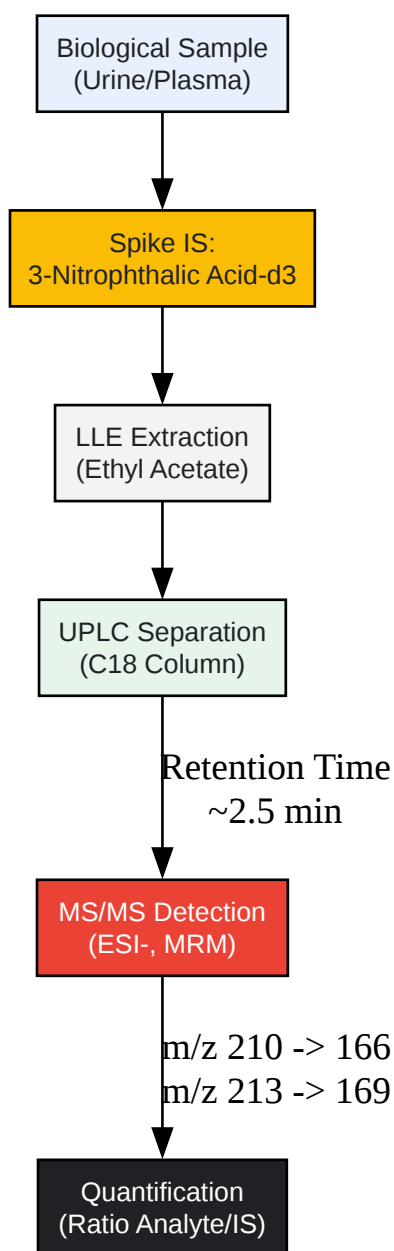
Objective: Quantify 3-nitrophthalic acid in urine or plasma.

- Sample Preparation:
 - Aliquot 100 μ L of biological matrix (urine/plasma).
 - Spike: Add 10 μ L of 3-Nitrophthalic acid-d3 IS solution (10 μ g/mL in Methanol).
 - Acidification: Add 10 μ L of 1% Formic Acid to ensure protonation ().
 - Extraction: Perform Liquid-Liquid Extraction (LLE) using Ethyl Acetate (3 x 500 μ L).
 - Dry & Reconstitute: Evaporate solvent under stream; reconstitute in Mobile Phase A.

- LC-MS/MS Conditions:
 - Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 x 50 mm).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: Acetonitrile.
 - Ionization: Electrospray Ionization (ESI) in Negative Mode ().
- MRM Transitions:

Compound	Precursor Ion ()	Product Ion ()	Collision Energy (eV)
3-Nitrophthalic Acid	210.0	166.0 (loss)	15
3-Nitrophthalic Acid-d3	213.0	169.0 (loss)	15

Analytical Workflow Diagram



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Figure 2: LC-MS/MS workflow utilizing 3-Nitrophthalic Acid-d3 for precise quantification.

Part 4: Quality Assurance & Specifications

When sourcing or synthesizing this material, the following specifications are critical to ensure data integrity.

Parameter	Specification	Validation Method
Chemical Purity	> 98%	HPLC-UV (254 nm)
Isotopic Enrichment	> 99 atom % D	-NMR (absence of aromatic protons)
Isomeric Purity	< 1% 4-Nitro isomer	HPLC (Mixed-mode or Anion Exchange)
Appearance	Off-white to pale yellow powder	Visual Inspection

Note on Isomeric Purity: The 3-nitro and 4-nitro isomers have very similar mass spectra. They must be chromatographically separated. If the standard contains significant 4-nitro impurities, it will elute at a slightly different retention time (or co-elute depending on the column), potentially compromising the integration of the internal standard peak.

References

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